

# Albonoursin molecular groupings and spectroscopy

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Albonoursin

CAS No.: 1222-90-8

Cat. No.: S517858

[Get Quote](#)

## Molecular Structure and Key Groupings

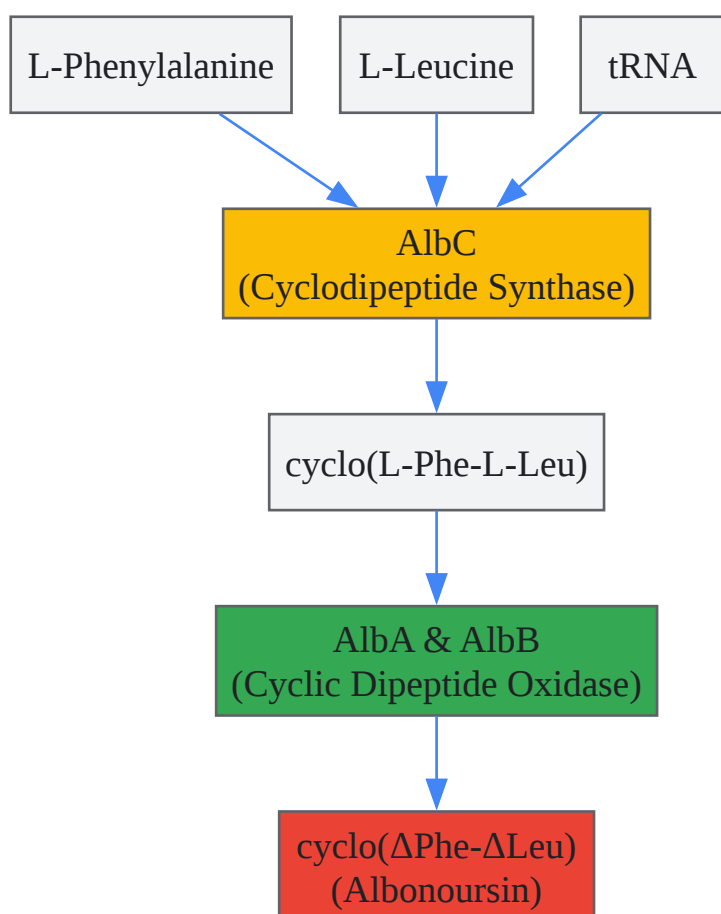
The identity of **albonoursin** was established through chemical and spectroscopic studies. The table below summarizes the key molecular groupings identified in its structure and the evidence for their presence [1].

Grouping Identified	Evidence / Method of Identification	Notes / Significance
C <sub>6</sub> H <sub>5</sub> -CH=C-C	Spectroscopy	Confirmed phenyl group with unsaturation.
(CH <sub>3</sub> ) <sub>2</sub> CH-C= or (CH <sub>3</sub> ) <sub>2</sub> C=C	Spectroscopy	Indicates an isopropyl or isopropenyl group from a leucine derivative.
Two amide groups	Spectroscopy	Forms the core diketopiperazine (DKP) ring.
Two reactive hydrogen atoms	Reaction with Br <sub>2</sub> or SOCl <sub>2</sub>	Readily replaced by halogen, indicating active sites.
Phenylpyruvic acid & Acetone	Acid decomposition products	Key fragments confirming structural units.

Furthermore, studies have confirmed that **albonoursin** is a **diketopiperazine (DKP)** with the specific structure **cyclo( $\Delta$ Phe- $\Delta$ Leu)**, meaning it is composed of dehydrated phenylalanine and leucine residues forming a cyclic dipeptide with  $\alpha,\beta$ -unsaturations [2] [3].

## Biosynthetic Pathway

**Albonoursin** biosynthesis is independent of non-ribosomal peptide synthetases (NRPS). The process is catalyzed by a compact gene cluster and involves a unique enzymatic pathway [2] [3].



[Click to download full resolution via product page](#)

## Key Experimental Findings and Methodologies

The following table outlines the core experimental approaches used to characterize **albonoursin**, based on the available data [1].

Experimental Goal	Methodology Described	Key Outcome / Data
Establish Identity	Direct comparison with "component 2" from a mutant of <i>Actinomyces noursei</i> .	Confirmed the identity of the isolated compound as albonoursin.
Probe Molecular Groupings	Acid decomposition of albonoursin.	Identified phenylpyruvic acid and acetone as breakdown products.
Identify Functional Groups	Use of spectroscopic methods and chemical reactions (e.g., with Br <sub>2</sub> or SOCl <sub>2</sub> ).	Identified the presence of specific unsaturated chains, amide groups, and reactive hydrogens.
Rule Out Structures	Spectroscopic analysis.	Confirmed the absence of a malonamide group in the molecule.

## Current Research and Outlook

Research on **albonoursin** and related DKPs remains active, focusing on their biosynthesis and potential applications:

- **Enzyme Mechanism:** Recent structural biology studies reveal that the key oxidase enzyme (CDO) forms **filamentous structures** with a covalently bound flavin mononucleotide (FMN) cofactor, which are essential for its activity [4].
- **Biocatalyst Potential:** These CDO enzymes are recognized as promising biocatalysts due to their broad substrate scope, capable of introducing C-C double bonds into various cyclodipeptides [4].
- **Genome Mining:** Modern techniques like genome mining are being used to discover novel **albonoursin** analogs (e.g., albocandins) with potent cytotoxic activities against human cancer cell lines [5].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. A chemical and spectroscopic study of albonoursin | Chemistry of... [link.springer.com]
2. The Albonoursin Gene Cluster of *S. noursei*: Biosynthesis ... [sciencedirect.com]
3. The albonoursin gene Cluster of *S noursei* biosynthesis ... [pubmed.ncbi.nlm.nih.gov]
4. Broad substrate scope C-C oxidation in cyclodipeptides ... [nature.com]
5. Genome mining of albocandins A–E from *Streptomyces* sp ... [pubs.rsc.org]

To cite this document: Smolecule. [Albonoursin molecular groupings and spectroscopy]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b517858#albonoursin-molecular-groupings-and-spectroscopy>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)